

Application Guide: CCT 241533 Dihydrochloride in DNA Damage Response Modulation

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Compound of Interest

Compound Name: CCT 241533 dihydrochloride

Cat. No.: B1191905

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Introduction & Scientific Context

CCT 241533 Dihydrochloride is a highly potent, ATP-competitive, and selective inhibitor of Checkpoint Kinase 2 (CHK2).^{[1][2][3]} Unlike earlier non-specific kinase inhibitors (e.g., UCN-01), CCT 241533 exhibits an IC₅₀ of ~3 nM for CHK2 with an ~80-fold selectivity over CHK1 (IC₅₀ ~245 nM).

In oncology research, this compound is a critical tool for dissecting the ATM-CHK2-Cdc25 axis. Its primary utility lies in studying "synthetic lethality"—particularly in concert with PARP inhibitors—and in abrogating the G2/M checkpoint in p53-deficient tumor models.

Key Technical Specifications

Feature	Specification
Target	CHK2 (CHEK2)
IC50 (Biochemical)	3 nM
Selectivity	>60-fold vs. CHK1; Minimal cross-reactivity in 85-kinase panel
Mechanism	ATP-competitive; Reversible
Solubility	Soluble in water (up to 10 mg/mL) and DMSO
Key Phenotype	Abrogation of G2/M arrest; Inhibition of CHK2 autophosphorylation (S516)

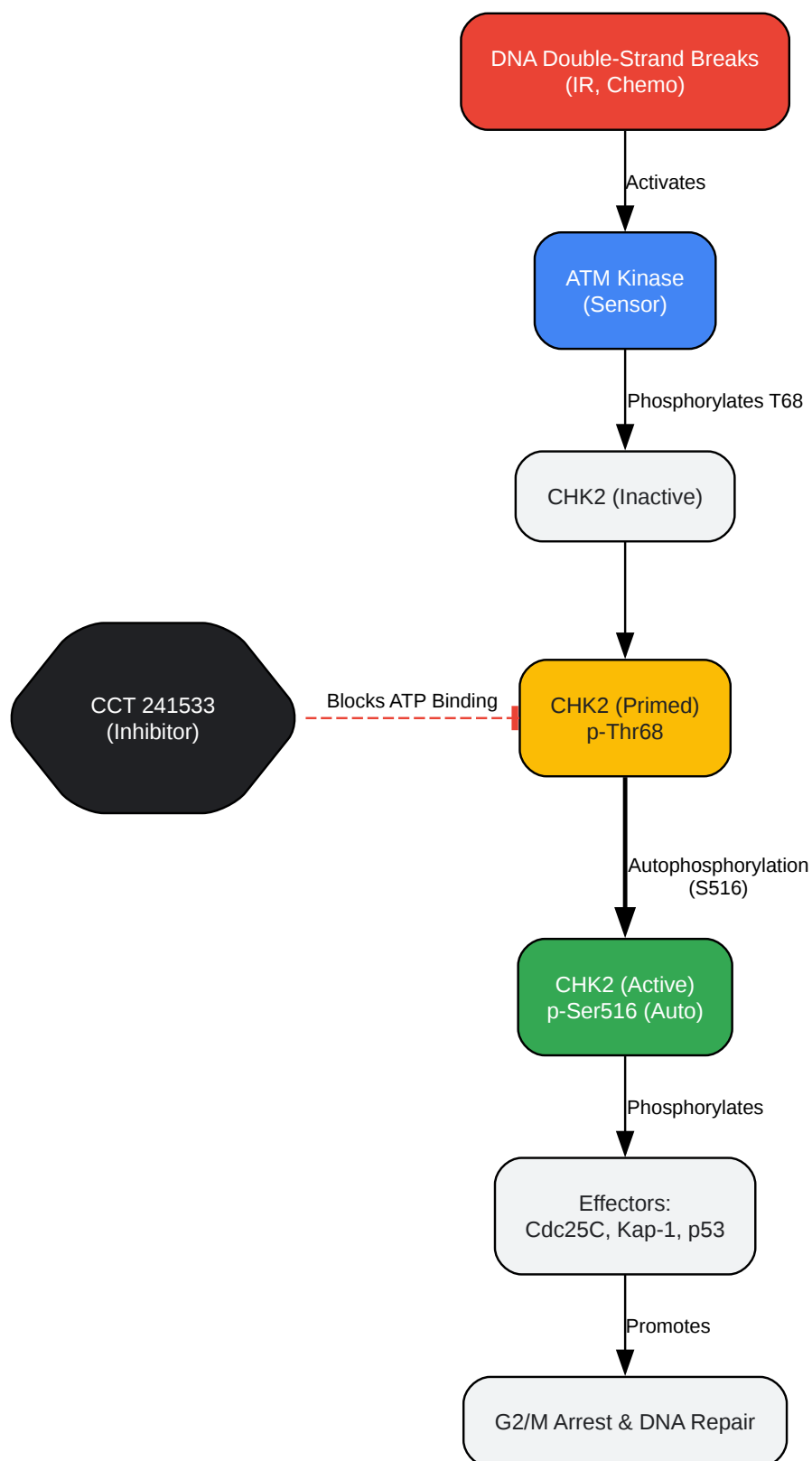
Mechanism of Action & Signaling Pathway

Understanding the precise phosphorylation site modulated by CCT 241533 is vital for experimental design.

- **ATM Role:** Upon DNA damage (DSBs), ATM phosphorylates CHK2 at Thr68. This is the priming step.
- **CHK2 Role:** Primed CHK2 undergoes dimerization and autophosphorylation at Ser516. This is the activation step required for kinase activity.
- **CCT 241533 Action:** It binds the ATP pocket, blocking the kinase activity.[\[2\]](#)[\[4\]](#)[\[5\]](#) Consequently, it inhibits Ser516 autophosphorylation and downstream substrate phosphorylation (e.g., Kap-1, Cdc25C). Crucially, it does NOT inhibit the upstream Thr68 phosphorylation by ATM.

Pathway Visualization

The following diagram illustrates the specific intervention point of CCT 241533 within the DNA Damage Response (DDR) network.



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Caption: CCT 241533 inhibits CHK2 autophosphorylation (S516) without affecting the upstream ATM-mediated priming (T68).

Handling and Preparation

Expertise Note: The dihydrochloride salt form offers superior water solubility compared to the free base. This allows for vehicle-free in vivo administration or cell culture use without high DMSO toxicity, though DMSO is still commonly used for stock solutions.

Stock Solution Protocol

- Mass: Weigh 5 mg of **CCT 241533 dihydrochloride**.
- Solvent: Dissolve in DMSO to create a 10 mM stock solution.
 - Calculation: MW $\approx$ 466.36 g/mol (check specific batch CoA). For 5 mg, add $\sim$ 1.07 mL DMSO.
- Storage: Aliquot into small volumes (e.g., 20 μ L) to avoid freeze-thaw cycles. Store at -80°C (stable for 6 months) or -20°C (1 month).
- Working Solution: Dilute in culture media immediately before use. Keep final DMSO concentration $<0.1\%$.

Application Protocol: Synthetic Lethality with PARP Inhibitors

This protocol assesses the ability of CCT 241533 to potentiate the cytotoxicity of PARP inhibitors (e.g., Olaparib) in p53-deficient cell lines (e.g., HT29, HeLa).

Experimental Logic

PARP inhibition leads to single-strand breaks that convert to double-strand breaks during replication. Tumor cells rely on CHK2 to arrest the cell cycle and repair this damage. Blocking CHK2 forces these cells into mitosis with damaged DNA, leading to mitotic catastrophe.

Method: Clonogenic Survival Assay (The Gold Standard)

Short-term viability assays (MTT/CellTiter-Glo) often fail to capture the long-term reproductive death caused by CHK2 inhibition. Clonogenic assays are required.

Materials

- Cells: HT29 (p53 mutant) or MCF7 (p53 wt) as a control.
- Compounds: CCT 241533 (1 μ M - 5 μ M) and Olaparib.
- Stain: 0.5% Crystal Violet in 20% methanol.

Step-by-Step Protocol

- Seeding: Seed cells in 6-well plates at low density (e.g., 500–1000 cells/well) to allow colony formation.
 - Tip: Ensure single-cell suspension to avoid false "clumps."
- Attachment: Incubate for 24 hours to allow attachment.
- Treatment:
 - Arm A (Control): DMSO vehicle.
 - Arm B (PARPi): Olaparib (dose titration: 10 nM – 10 μ M).
 - Arm C (Combo): Olaparib (titration) + Fixed CCT 241533 (1 μ M).
 - Note: 1 μ M CCT 241533 is typically sufficient to inhibit CHK2 without significant off-target toxicity in this duration.
- Incubation: Incubate cells with compounds for 24–48 hours, then wash with PBS and replace with fresh drug-free media.
 - Alternative: For continuous exposure, leave drugs on for the duration (7–10 days), but ensure CCT 241533 concentration does not exceed 2 μ M to avoid non-specific growth inhibition.
- Growth: Allow colonies to grow for 7–14 days until colonies contain >50 cells.

- Fixation & Staining:
 - Wash with PBS.[6]
 - Fix with ice-cold methanol/acetic acid (3:1) for 15 mins.
 - Stain with 0.5% Crystal Violet for 20 mins.
 - Rinse with tap water and air dry.[6]
- Analysis: Count colonies manually or using automated software (e.g., ImageJ).
 - Calculation: Calculate Plating Efficiency (PE) and Surviving Fraction (SF).
 - Potentiation Index (PI): Ratio of IC50 (PARPi alone) / IC50 (PARPi + CCT).[5] A PI > 1 indicates synergy.

Protocol: Biomarker Validation (Western Blot)

To confirm CCT 241533 is hitting its target, you must assay for the loss of kinase activity, not the loss of the protein itself.

Key Biomarkers

Biomarker	Expected Change with CCT 241533	Mechanism
CHK2 p-Ser516	Decrease	Blocks autophosphorylation (Direct readout).[1][2][4][5]
CHK2 p-Thr68	No Change / Increase	Upstream ATM site. May increase due to feedback loop.
Kap-1 p-Ser473	Decrease	Downstream substrate of CHK2.
Cdc25C p-Ser216	Decrease	Downstream substrate.

Workflow

- Treatment: Treat cells (e.g., HeLa) with DNA damaging agent (e.g., Bleomycin 10 µg/mL or IR 10 Gy) to activate the pathway.
- Inhibition: Co-treat with CCT 241533 (1 µM and 5 µM) for 1–2 hours.
- Lysis: Lyse in RIPA buffer supplemented with Phosphatase Inhibitors (Sodium Orthovanadate, NaF) and Protease Inhibitors.
 - Critical: Phosphatase inhibitors are non-negotiable; CHK2 phosphorylation is labile.
- Blotting:
 - Load 30–50 µg protein.
 - Primary Antibody: Anti-CHK2 pS516 (e.g., Cell Signaling or equivalent).
 - Control Antibody: Anti-CHK2 (Total) and Anti-GAPDH.[5]
- Result Interpretation:
 - Vehicle + Bleomycin: Strong pS516 band.
 - CCT 241533 + Bleomycin: Disappearance of pS516 band. Retention of pT68 band.

References

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